Application Notes and Protocols for (R)-AMPA in In Vitro Assays

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Compound of Interest

Compound Name:	*(R)-Ampa*
CAS No.:	*83654-13-1*
Cat. No.:	*B1678803*

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Introduction

(α)-Amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors are ionotropic glutamate receptors that mediate the majority of fast excitatory synaptic transmission in the central nervous system. These receptors are crucial for synaptic plasticity, learning, and memory. AMPA exists as two stereoisomers: (S)-AMPA, the biologically active enantiomer that potently agonizes AMPA receptors, and **(R)-AMPA**, which is considered the inactive enantiomer.[1] Due to its lack of agonist activity, **(R)-AMPA** serves as an ideal negative control in in vitro experiments designed to investigate the specific effects of AMPA receptor activation by (S)-AMPA or the racemic mixture, (RS)-AMPA.

These application notes provide detailed protocols for the preparation, solubilization, and application of **(R)-AMPA** in common in vitro assays, ensuring rigorous and reproducible experimental design.

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Data Presentation: Physicochemical Properties and Solubility

A clear understanding of the physicochemical properties and solubility of **(R)-AMPA** and its related compounds is essential for accurate and effective experimental work.

Compound	Molecular Weight (g/mol)	CAS Number	Solubility Profile	Storage Conditions
(R)-AMPA	186.17	83654-13-1	Inactive enantiomer. Solubility information is limited due to its primary use as a control. Assumed to be similar to (RS)-AMPA.	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.[2]
(RS)-AMPA	186.17	77521-29-0	Water: Up to 10 mM (1.86 mg/mL) with gentle warming.[3][4][5] DMSO: 4.3 mg/mL.	Store at room temperature.
(RS)-AMPA hydrobromide	267.08	171259-81-7	A more water-soluble form. Water: Up to 10 mM (2.67 mg/mL) with gentle warming.	Desiccate at +4°C.

Experimental Protocols

Preparation of Stock Solutions

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Accurate preparation of stock solutions is the first critical step for any in vitro assay. Due to the limited solubility of AMPA in aqueous solutions at high concentrations, a stepwise approach is recommended.

Materials:

- **(R)-AMPA**, (RS)-AMPA, or (RS)-AMPA hydrobromide powder
- Sterile, high-purity water (e.g., Milli-Q or equivalent) or Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Water bath or heating block (optional)
- Sterile microcentrifuge tubes or vials

Protocol for Aqueous Stock Solution (e.g., 10 mM):

- Calculate the required mass of the AMPA compound based on the desired concentration and volume. For example, for 1 mL of a 10 mM (RS)-AMPA solution (MW: 186.17 g/mol), weigh out 1.86 mg.
- Add the powder to a sterile tube.
- Add a portion of the solvent (e.g., 80% of the final volume) to the tube.
- Vortex the solution thoroughly.
- If the compound does not fully dissolve, gentle warming (e.g., in a 30-40°C water bath) can be applied.
- Once dissolved, add the remaining solvent to reach the final desired volume.
- Vortex again to ensure homogeneity.
- For long-term storage, aliquot the stock solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

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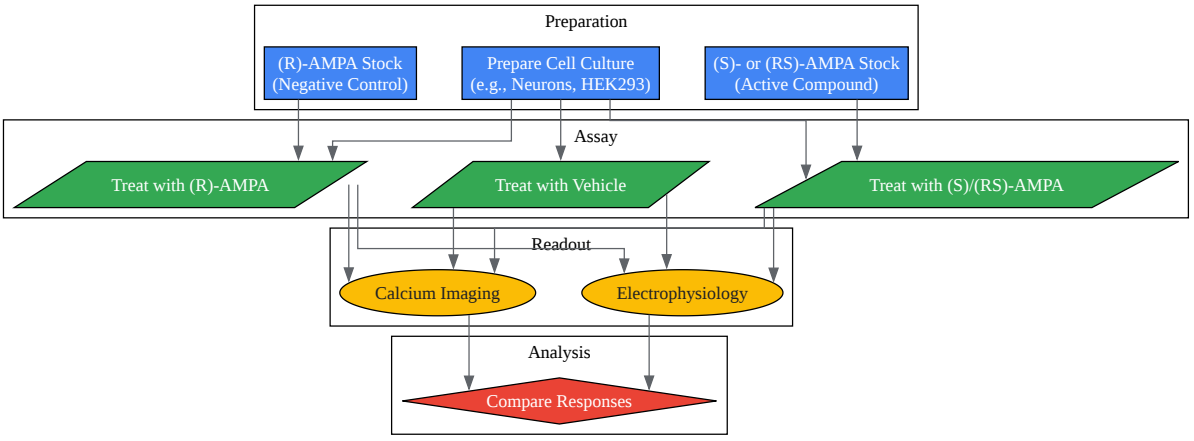
Protocol for DMSO Stock Solution:

- Follow the same steps as for the aqueous solution, substituting DMSO for water.
- Note that DMSO can be used to prepare more concentrated stock solutions.
- Store aliquots at -20°C or -80°C.

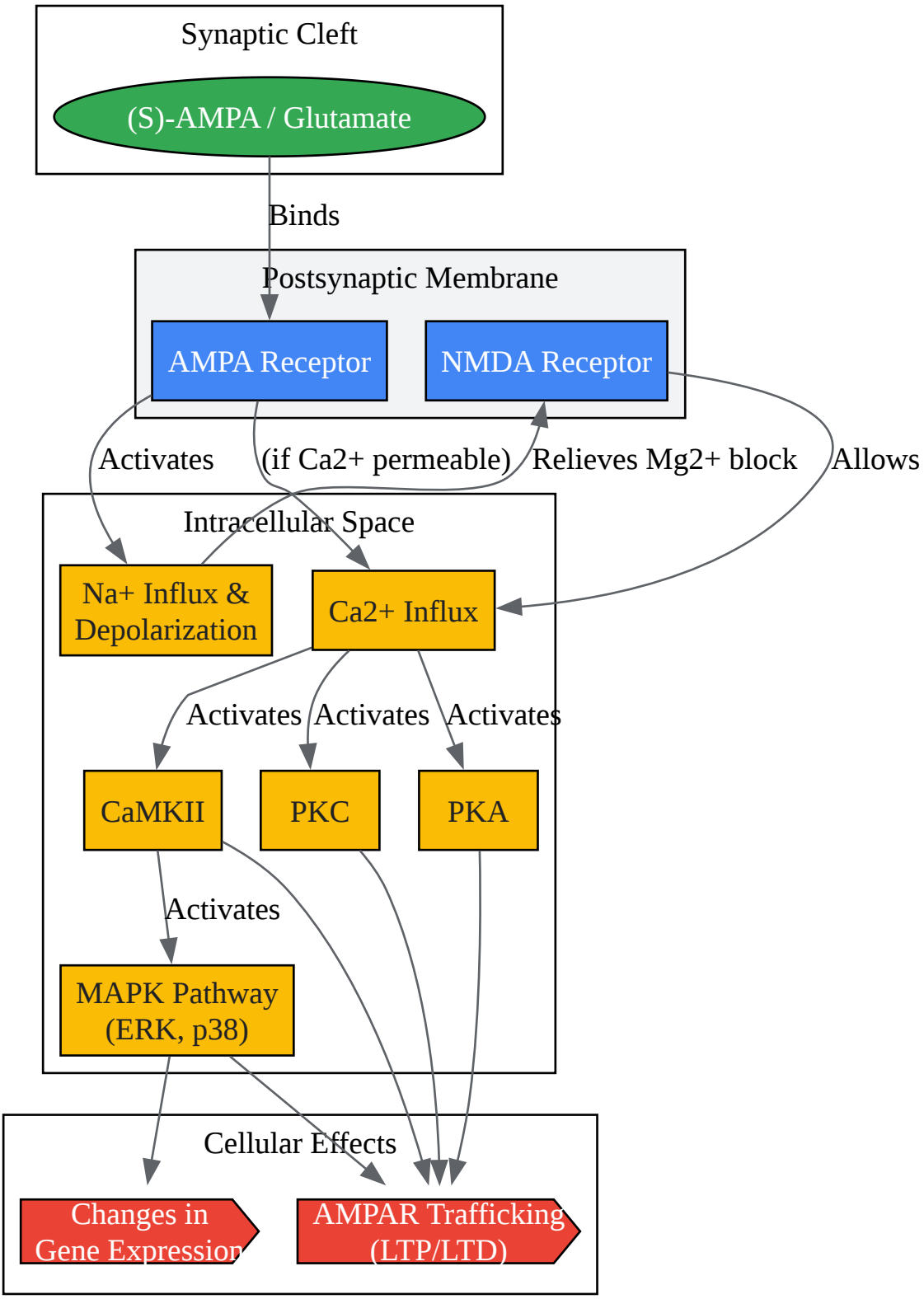
Experimental Workflow for In Vitro Assays

The following diagram illustrates a general workflow for utilizing **(R)-AMPA** as a negative control in parallel with an active AMPA compound in typical in vitro functional assays.

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